

Technical Support Center: Scale-Up Synthesis of 2-(Pyrrolidin-3-yloxy)pyridine

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Compound of Interest

Compound Name: 2-(Pyrrolidin-3-yloxy)pyridine

Cat. No.: B2706264

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Welcome to the technical support center for the synthesis of **2-(Pyrrolidin-3-yloxy)pyridine**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the scale-up of this important synthetic intermediate. The following troubleshooting guides and FAQs are structured to provide direct, actionable advice based on established chemical principles and field-proven insights.

Introduction

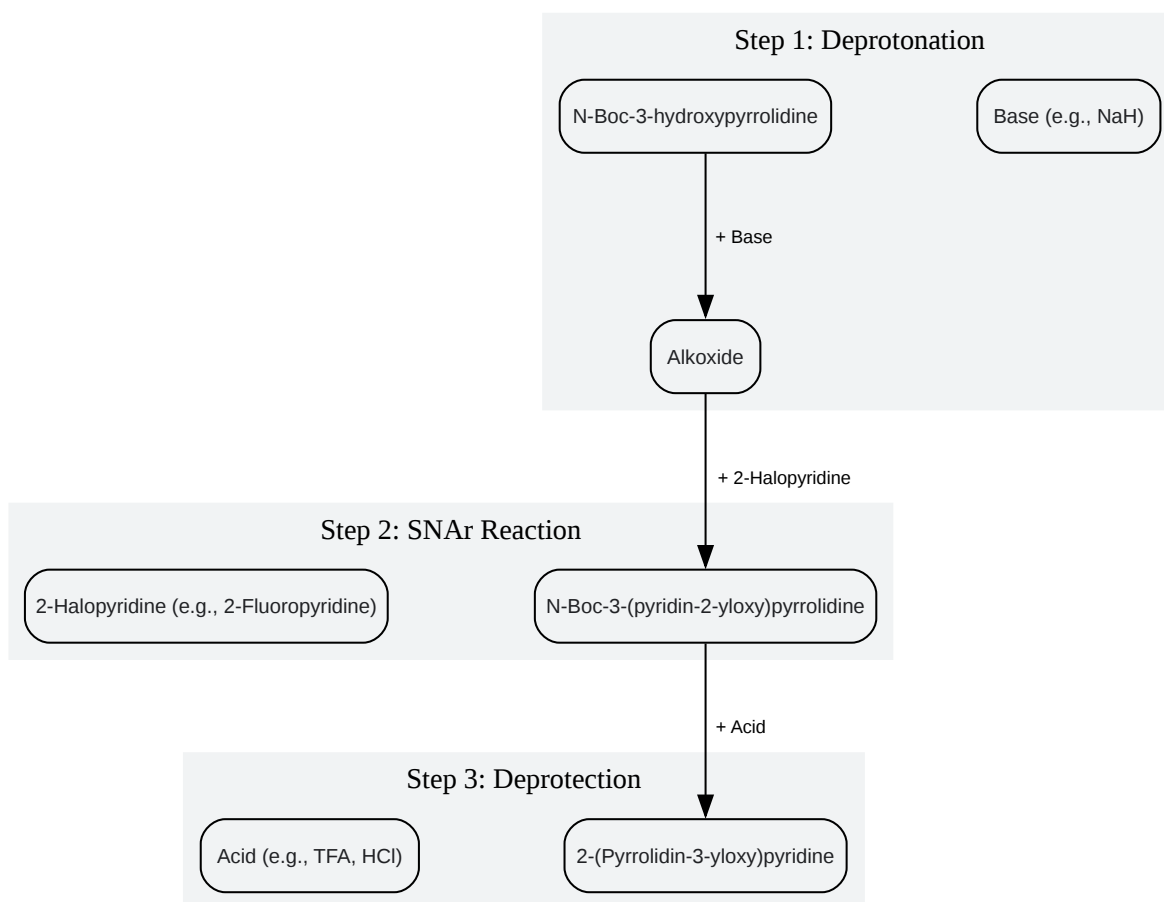
2-(Pyrrolidin-3-yloxy)pyridine is a valuable building block in medicinal chemistry, notably as a key fragment in several nicotinic acetylcholine receptor agonists. While its synthesis may appear straightforward on a laboratory scale, transitioning to larger quantities presents a unique set of challenges that can impact yield, purity, and safety. This guide will address these critical issues in a practical, question-and-answer format.

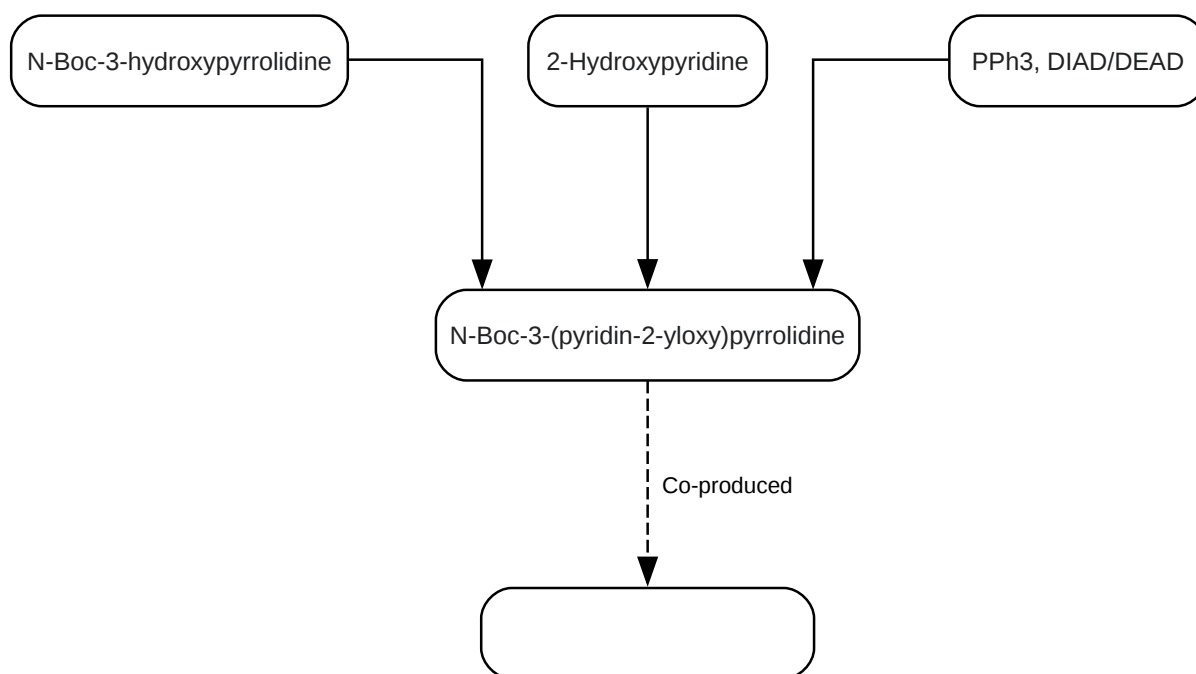
Part 1: Troubleshooting Guide for Synthetic Routes

The two most common synthetic pathways to **2-(Pyrrolidin-3-yloxy)pyridine** involve either a Williamson ether synthesis or a Mitsunobu reaction. Each route has its own set of potential pitfalls, which we will address below.

Route 1: Williamson Ether Synthesis

This route typically involves the reaction of a deprotonated N-protected 3-hydroxypyrrolidine with a 2-halopyridine.





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